

Safeguarding Your Research: A Comprehensive Guide to Handling Angelic Acid

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Compound of Interest

Compound Name: *Angelic acid*

Cat. No.: *B190581*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Angelic acid**, a corrosive organic compound. Adherence to these procedural steps is critical for minimizing risks and ensuring operational integrity.

Angelic acid is classified as a hazardous substance that can cause severe skin burns and eye damage and may be corrosive to metals.^{[1][2]} Understanding and implementing the following safety protocols will provide a foundation for the safe and effective use of this chemical in your research.

Hazard Summary and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling. The following table summarizes the key hazard classifications and physical data for **Angelic acid**.

Property	Value	Reference
CAS Number	565-63-9	[1]
Molecular Formula	C ₅ H ₈ O ₂	[1]
Molecular Weight	100.12 g/mol	[1][2]
Appearance	White to light yellow powder or crystal	
Boiling Point	185°C (365°F)	[3]
Melting Point	43.0 to 47.0°C	
Flash Point	44°C (111.2°F)	[3]
Specific Gravity	0.983 (at 47°C)	[4]
Hazard Statements	H314: Causes severe skin burns and eye damage. H290: May be corrosive to metals.	[1][2]

Engineering Controls and Personal Protective Equipment (PPE)

Before handling **Angelic acid**, ensure that proper engineering controls are in place and that you are equipped with the appropriate Personal Protective Equipment.

Engineering Controls:

- Ventilation: Always handle **Angelic acid** in a well-ventilated area.[1] A local exhaust ventilation system or a fume hood is required to prevent the dispersion of dust and vapors.[2][3]

Personal Protective Equipment (PPE): A multi-layered approach to PPE is essential for preventing exposure. The following table outlines the required equipment.

Body Part	Required PPE	Specification
Eyes/Face	Safety goggles and a full face shield	Goggles should be chemical-splash resistant. A full face shield is required to protect against splashes.[4][5]
Hands	Chemical-resistant gloves	Handle with gloves inspected prior to use.[1] Elbow-length PVC gloves, nitrile, or butyl rubber gloves are recommended.[4][6] After use, hands should be washed and dried thoroughly.[1]
Body	Protective clothing, lab coat, and PVC apron	Wear fire/flammable resistant and impervious clothing.[1] A lab coat and a PVC apron provide additional layers of protection.[3][4]
Respiratory	NIOSH/MSHA approved respirator	If exposure limits are exceeded or irritation is experienced, a full-face respirator with a particulate dust filter or an acid vapor Type B cartridge/canister should be worn.[1][4][5] Positive-pressure supplied air respirators may be necessary for high airborne contaminant concentrations.[5]

Operational Plan: Handling and Storage Protocols

Strict adherence to handling and storage procedures is critical to prevent accidents.

Safe Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational and you are wearing the correct PPE.
- Avoid Contact: Avoid all personal contact, including inhalation of dust or vapors.[4] Do not breathe dust, fume, gas, mist, vapors, or spray.[1]
- Tool Selection: Use non-sparking tools to prevent ignition.[1]
- Hygiene: Wash hands and skin thoroughly after handling.[1][2] Contaminated clothing should be removed immediately and washed before reuse.[5]

Storage Protocol

- Container: Store in the original, tightly closed, and properly labeled corrosive-resistant container.[1][2][4] Do not use aluminum or galvanized containers.[4]
- Location: Store in a locked, dry, cool, and well-ventilated area.[1][2][5] Recommended storage temperature is 4°C.[5]
- Incompatibilities: Keep away from incompatible materials such as oxidizing agents, strong mineral acids, or alkalis.[2][4] Avoid exposure to heat and light.[2][3]

Emergency Response and Disposal Plan

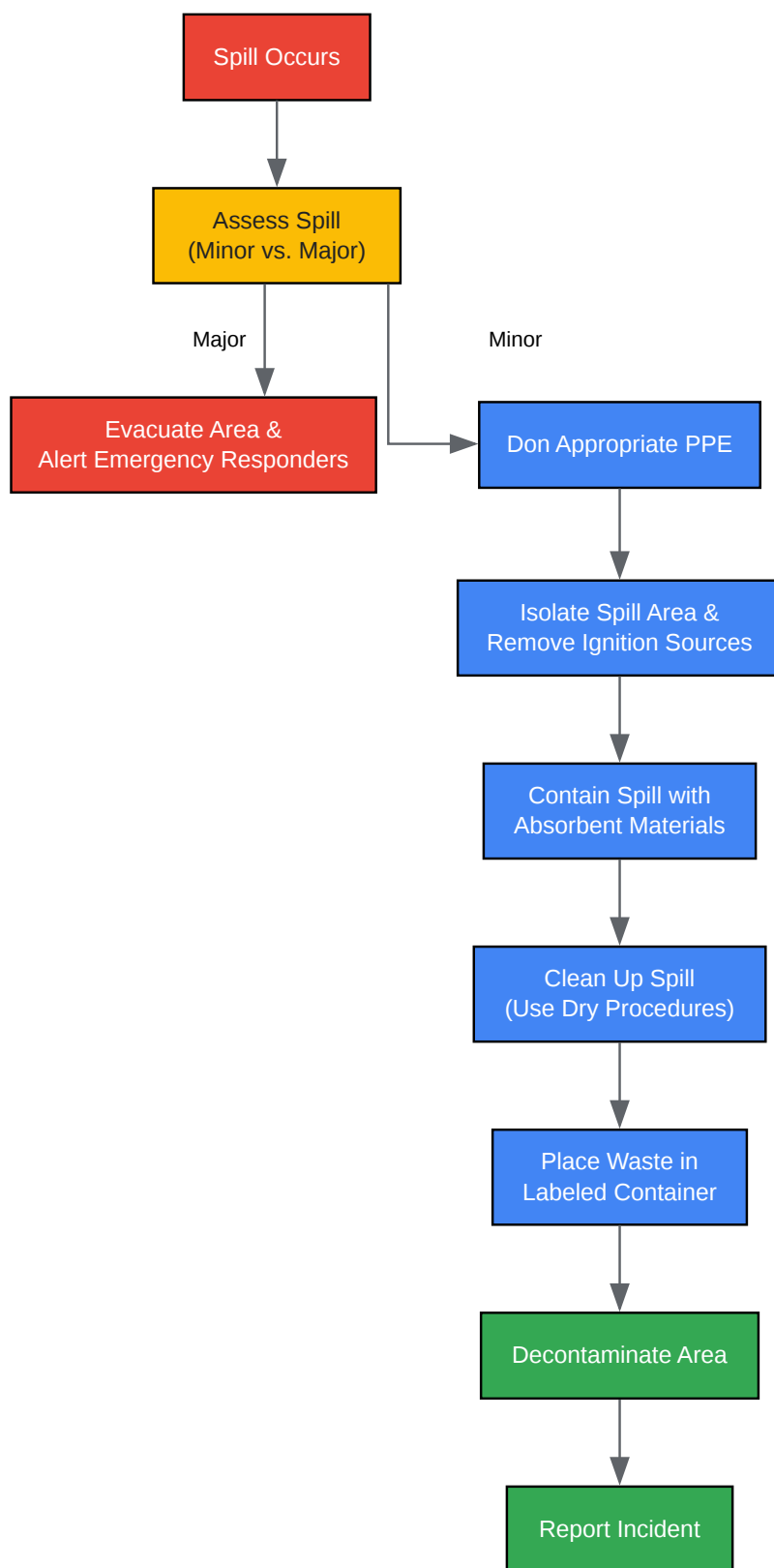
In the event of an emergency, a swift and informed response is crucial.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[1][2][5]
Skin Contact	Immediately flush the affected area with large amounts of water for at least 15 minutes, using a safety shower if available.[4] Remove all contaminated clothing immediately.[1][4] Wash the skin with soap and water and consult a doctor.[1]
Eye Contact	Immediately rinse the eyes cautiously with pure water for at least 15 minutes.[1] If present, remove contact lenses if it is easy to do so and continue rinsing.[1] Seek immediate medical attention.[2][5]
Ingestion	Rinse the mouth with water.[1] Do NOT induce vomiting.[1][2][5] Never give anything by mouth to an unconscious person.[1] Call a doctor or a Poison Control Center immediately.[1]

Spill Response Plan

A minor chemical spill can be managed by trained personnel using a spill kit. For major spills, evacuate the area and alert emergency responders.[4]



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Caption: Workflow for **Angelic Acid** Spill Response.

Disposal Plan

- Chemical Waste: **Angelic acid** must be disposed of as hazardous waste. Entrust disposal to a licensed chemical destruction plant or use controlled incineration with flue gas scrubbing.
[1] Do not discharge into sewer systems.[1]
- Contaminated Materials: Absorbent materials used for spills and contaminated PPE should be placed in a suitable, labeled container for waste disposal.[4]
- Packaging: Empty containers can be triply rinsed (or the equivalent) and offered for recycling or reconditioning.[1] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[1]

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